

Personal protective equipment for handling 4,6-Dichloro-5-methoxypyrimidine

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Compound of Interest

Compound Name: 4,6-Dichloro-5-methoxypyrimidine

Cat. No.: B156074

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Essential Safety and Handling Guide for 4,6-Dichloro-5-methoxypyrimidine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4,6-Dichloro-5-methoxypyrimidine**, including operational and disposal plans.

Chemical Identifier:

Chemical Name	4,6-Dichloro-5-methoxypyrimidine
CAS Number	5018-38-2
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ O
Molecular Weight	179.00 g/mol
Appearance	White to Orange to Green powder to crystal
Melting Point	54-58 °C

Hazard Identification and Personal Protective Equipment (PPE)

4,6-Dichloro-5-methoxypyrimidine is classified as a hazardous substance. It is harmful if swallowed and causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) Strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory to minimize exposure risks.

Summary of Required Personal Protective Equipment:

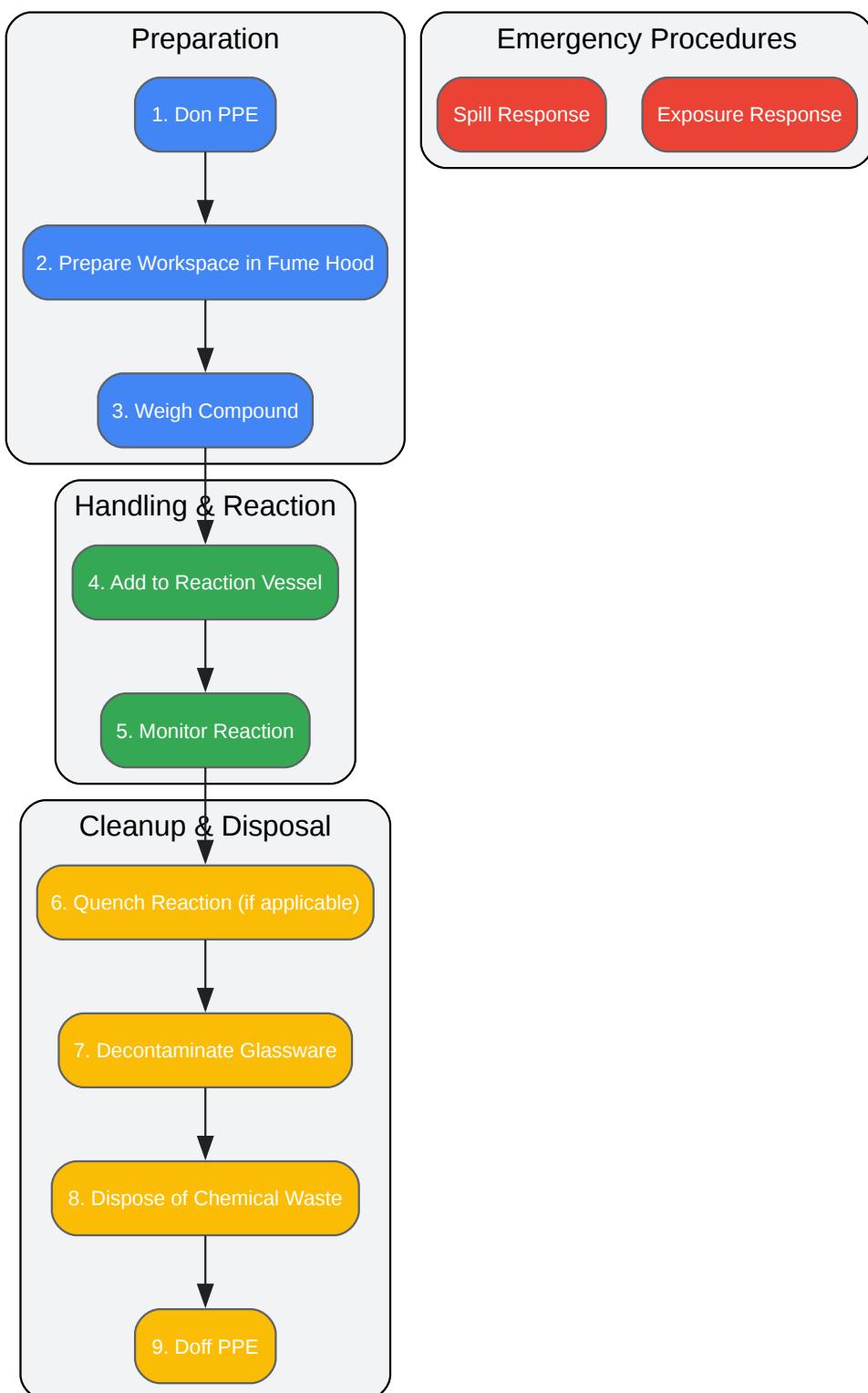
PPE Category	Item	Specifications & Best Practices
Eye and Face Protection	Safety glasses with side-shields or face shield	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. [1]
Body Protection	Protective clothing, lab coat	To prevent skin exposure.
Respiratory Protection	Dust mask type N95 (US) or equivalent	Use in a well-ventilated area. If dust formation is likely, use appropriate exhaust ventilation. [1] [3]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical to ensure safety during the handling of **4,6-Dichloro-5-methoxypyrimidine**.

Experimental Workflow Diagram:

Workflow for Safe Handling of 4,6-Dichloro-5-methoxypyrimidine

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Caption: Workflow for the safe handling of **4,6-Dichloro-5-methoxypyrimidine**.

Detailed Experimental Protocol:

- Preparation:
 - Before handling, ensure all required PPE is available and in good condition.
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.[\[1\]](#)
 - Ensure that an eyewash station and safety shower are easily accessible.[\[4\]](#)
- Handling:
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Wash hands thoroughly after handling the compound.[\[1\]](#)[\[2\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)
 - Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#) It is recommended to handle and store the compound under an inert gas.[\[1\]](#)
- Storage:
 - Store in a cool place.[\[1\]](#)
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Incompatible materials include oxidizing agents.[\[2\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Situation	Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [1] [2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists. [1] [2]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [2]
Spill	Use personal protective equipment. Avoid dust formation. Sweep up and shovel. Keep in suitable, closed containers for disposal. Do not let the product enter drains. [1]

Disposal Plan

Proper disposal of **4,6-Dichloro-5-methoxypyrimidine** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

- Chemical Waste:
 - Dispose of surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)
 - The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
 - Waste material must be disposed of in accordance with the Directive on waste 2008/98/EC as well as other national and local regulations.[\[1\]](#)
- Contaminated Packaging:

- Leave chemicals in their original containers. Do not mix with other waste.[\[1\]](#)
- Handle uncleaned containers like the product itself.[\[1\]](#)
- Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

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